

A Comparative Analysis of the Metabolic Effects of Growth Hormone-Releasing Peptides

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Compound of Interest

Compound Name: *Growth hormone releasing peptide*

Cat. No.: *B515588*

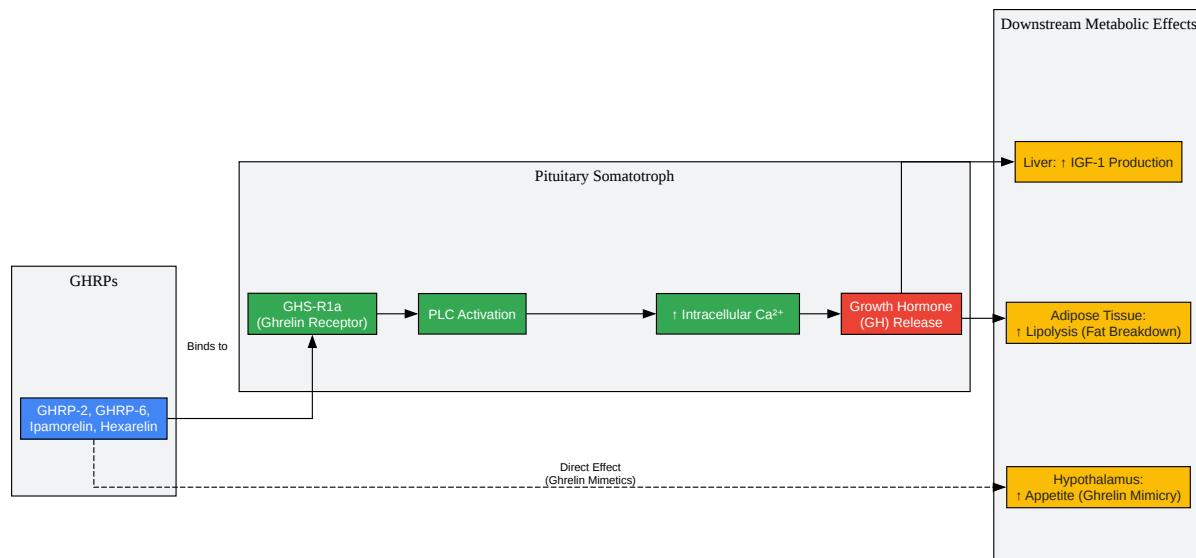
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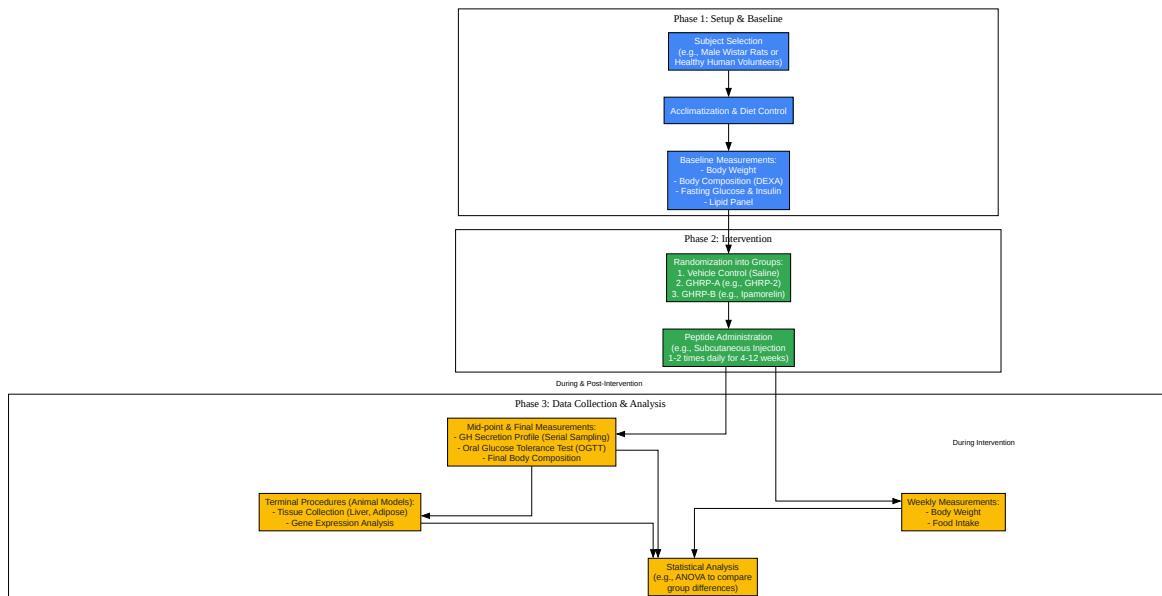
Guide for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of the metabolic effects of various Growth Hormone-Releasing Peptides (GHRPs) and the related Growth Hormone-Releasing Hormone (GHRH) analog, Tesamorelin. GHRPs are synthetic peptides that stimulate the secretion of endogenous growth hormone (GH), offering significant potential in metabolic research.^{[1][2]} This document outlines their differential impacts on key metabolic parameters, supported by experimental data, to aid researchers in selecting appropriate compounds for their studies.

Mechanism of Action: The GHS-R Pathway

GHRPs, including GHRP-6, GHRP-2, Hexarelin, and Ipamorelin, exert their primary effects by acting as agonists for the Growth Hormone Secretagogue Receptor (GHS-R), which is the same receptor activated by the endogenous hormone ghrelin.^{[3][4]} This action stimulates the pituitary gland to release GH. In contrast, GHRH analogs like Tesamorelin stimulate GH release by binding to the GHRH receptor.^[5] The activation of the GHS-R triggers a cascade of intracellular signaling events, leading to increased GH secretion, which in turn influences various metabolic processes, including lipolysis, appetite, and glucose homeostasis.^{[6][7]}





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